

Personal protective equipment for handling Notoginsenoside T1

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Compound of Interest

Compound Name: Notoginsenoside T1

Cat. No.: B1436153

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Essential Safety and Handling Guide for Notoginsenoside T1

This guide provides immediate and essential safety, handling, and disposal information for **Notoginsenoside T1**, tailored for researchers, scientists, and drug development professionals. The following procedural steps and data are designed to ensure the safe and effective use of this compound in a laboratory setting.

Physicochemical and Safety Data Summary

Property	Value	Reference
CAS Number	343962-53-8	[1]
Physical State	Powder	
Flammability	Not flammable or combustible	[1]
Transport Hazard Class	This substance is considered to be non-hazardous for transport.	[1]
Storage Temperature	Long-term: -20°C, Short-term: 2-8°C	[1]
Health Hazards	No specific data on skin/eye irritation, mutagenicity, or carcinogenicity is available. Avoid ingestion and inhalation.	[1]
Environmental Hazards	May be harmful to the aquatic environment. Do not let product enter drains.[1]	

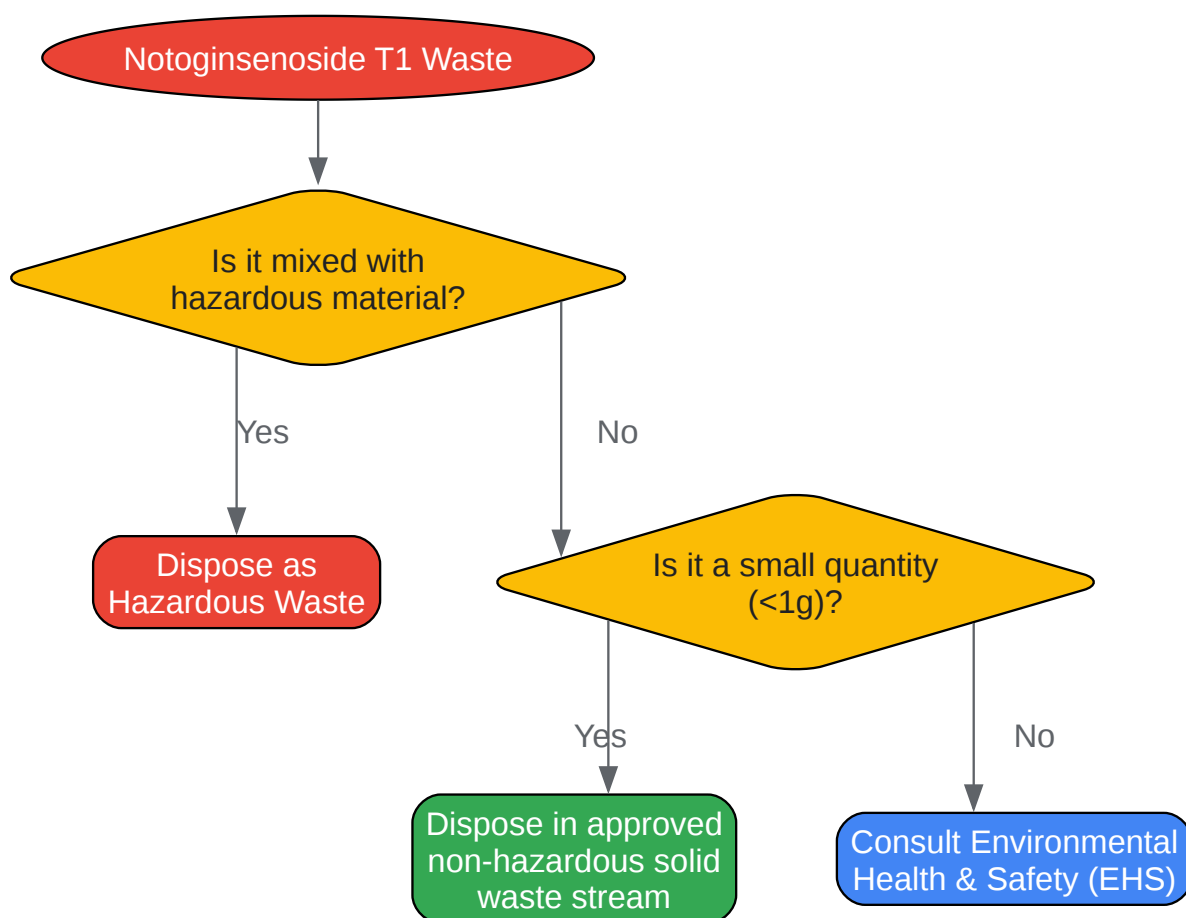
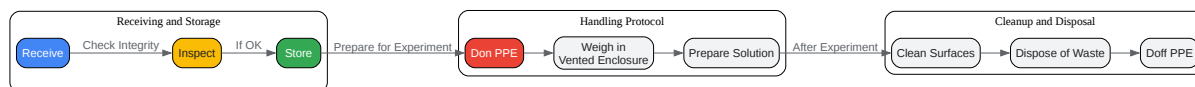
Personal Protective Equipment (PPE)

When handling **Notoginsenoside T1**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Equipment	Specification
Respiratory Protection	Wear respiratory protection. Use a full-face respirator if exposure limits are exceeded or irritation is experienced. ^[1] ^[2]
Hand Protection	Wear appropriate chemical-resistant gloves.
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields. ^[2]
Skin and Body Protection	Wear a lab coat. Impervious clothing is recommended for handling larger quantities. ^[2]

Procedural Handling and First Aid

A systematic approach to handling **Notoginsenoside T1** is crucial for laboratory safety. The following workflow outlines the key steps from receiving the compound to its final storage.



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References

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- 2. echemi.com [echemi.com]
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